

Solubility Profile & Preparation Methods

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Vidofludimus

CAS No.: 7178240-30-1

Cat. No.: S548869

Get Quote

The table below summarizes the key solubility data and recommended preparation methods for **vidofludimus**.

Property	Details	Source / Context
Aqueous Solubility	Insoluble in water [1].	Selleckchem product documentation [1].
Solubility in DMSO	100 mg/mL (281.4 mM). Note: Moisture-absorbing DMSO reduces solubility; use fresh DMSO [1].	Selleckchem product documentation [1].
Solubility in Ethanol	1 mg/mL [1].	Selleckchem product documentation [1].
In Vivo Formulation (Clear Solution)	5 mg/mL in 5% DMSO, 40% PEG300, 5% Tween-80, 50% ddH ₂ O [1].	Validated formulation for animal studies [1].

Experimental Protocols for Solution Preparation

Here are detailed methodologies for preparing **vidofludimus** solutions for different experimental applications.

Preparation of 100 mg/mL DMSO Stock Solution

This concentrated stock is suitable for *in vitro* studies.

- **Weigh** 100 mg of **vidofludimus**.
- **Add** 1 mL of fresh, anhydrous DMSO.
- **Mix** thoroughly by vortexing or gentle sonication until the solid is completely dissolved, resulting in a clear solution.
- **Store** the stock solution in aliquots at the recommended temperature to avoid freeze-thaw cycles and minimize water absorption [1].

Preparation of Clear Solution for Animal Dosing

This protocol is for preparing a homogeneous, clear solution suitable for administration in animal studies.

- **Prepare DMSO Stock:** Start with a 100 mg/mL DMSO stock solution.
- **Add Solvents Sequentially:**
 - To a 1 mL final volume, add 50 µL of the DMSO stock solution.
 - Add 400 µL of PEG300 and mix evenly until clear.
 - Add 50 µL of Tween-80 to the mixture and mix evenly until clear.
 - Add 500 µL of double-distilled water (ddH₂O) and mix thoroughly [1].
- **Use Immediately:** The mixed solution should be used immediately for optimal results and stability [1].

Troubleshooting Guide & FAQs

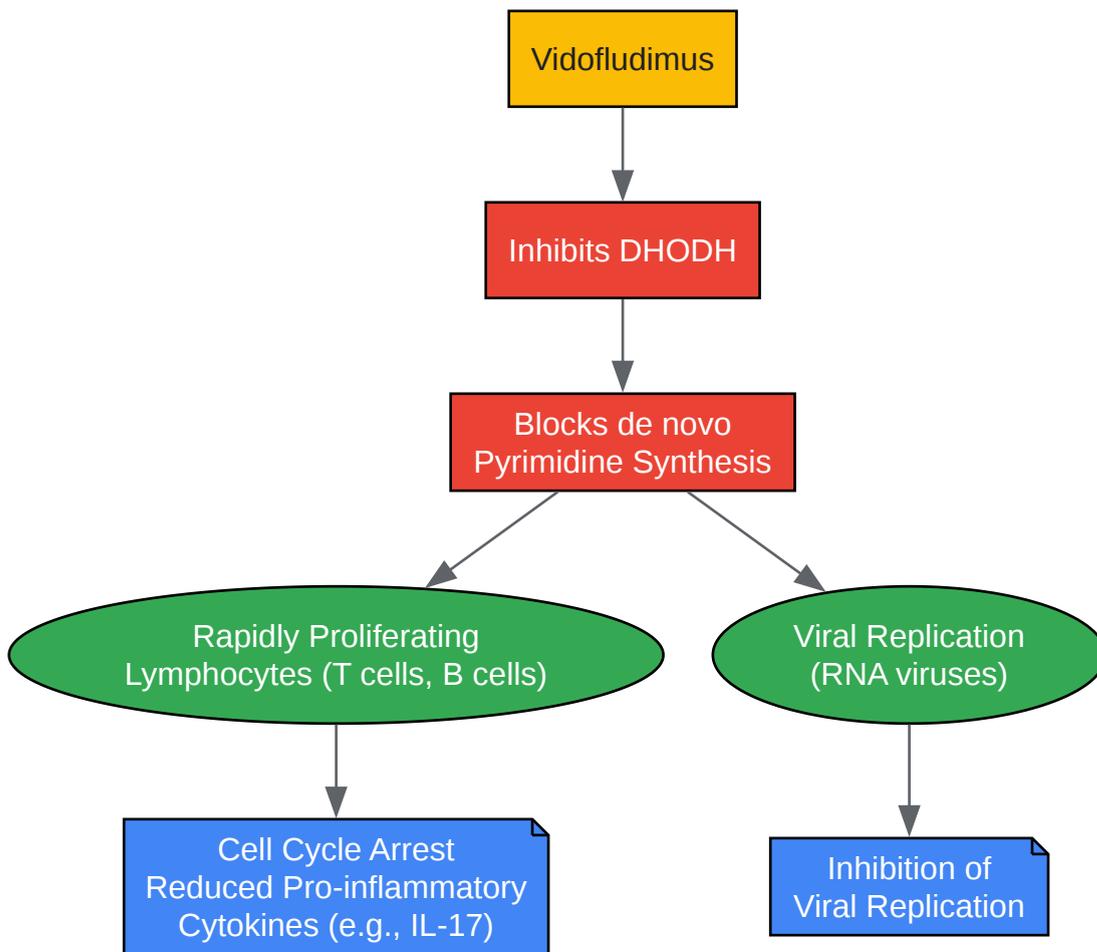
Q1: My vidofludimus solution is cloudy or has precipitate. What should I do? A cloudy solution or precipitate often indicates solvent incompatibility or that the DMSO has absorbed moisture.

- **For *in vitro* work:** Ensure you are using fresh, anhydrous DMSO. Gently warming the solution to 37°C and vortexing can help re-dissolve the compound.
- **For *in vivo* dosing:** Double-check that you are adding the solvents in the specified order (DMSO → PEG300 → Tween-80 → ddH₂O) and mixing thoroughly after each addition. Do not deviate from the protocol [1].

Q2: Are there alternative formulations if the standard one is not suitable for my model? Yes, a homogeneous suspension is an alternative for oral gavage in animal studies.

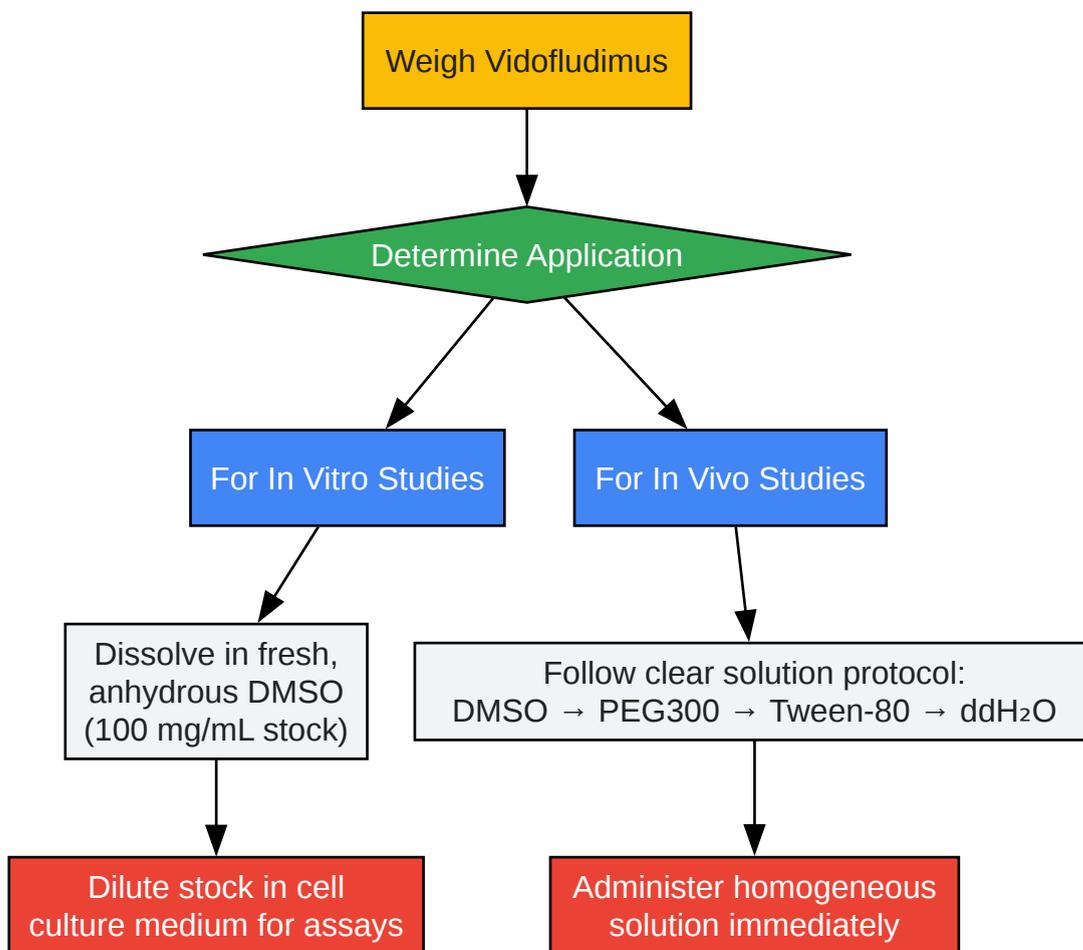
- **Formulation:** Suspend **vidofludimus** directly in a 0.5% Carboxymethylcellulose sodium salt (CMC-NA) solution.
- **Preparation:** Add the compound to the CMC-NA solution and use a homogenizer to create a uniform suspension at the desired concentration (e.g., ≥ 5 mg/mL) [1].

Q3: What is the mechanism of action of vidofludimus? **Vidofludimus** is an orally active, potent inhibitor of the enzyme **dihydroorotate dehydrogenase (DHODH)**, with a reported IC_{50} of 134 nM for the human enzyme [2] [1] [3]. DHODH is a key enzyme in the *de novo* pyrimidine biosynthesis pathway. The following diagram illustrates how its inhibition leads to the immunomodulatory and antiviral effects under investigation.



[Click to download full resolution via product page](#)

The experimental workflow for preparing and applying **vidofludimus** in research typically follows these key stages:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Vidofludimus | Dehydrogenase inhibitor | Mechanism [selleckchem.com]
2. The Selective Oral Immunomodulator Vidofludimus in ... [pmc.ncbi.nlm.nih.gov]
3. Vidofludimus: Uses, Interactions, Mechanism of Action [go.drugbank.com]

To cite this document: Smolecule. [Solubility Profile & Preparation Methods]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548869#vidofludimus-solubility-challenges>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com